

Navigating the Disposal of C902: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: C902

Cat. No.: B15602100

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The designation "**C902**" is applied to several distinct chemical products, each with unique properties and requiring specific disposal protocols. For researchers, scientists, and drug development professionals, understanding the precise identity of the "**C902**" in their laboratory is the critical first step in ensuring safe and compliant disposal. This guide provides detailed disposal procedures for four different substances identified as **C902**.

Teckrez CX-902: C9 Aromatic/DCPD Hydrocarbon Resin

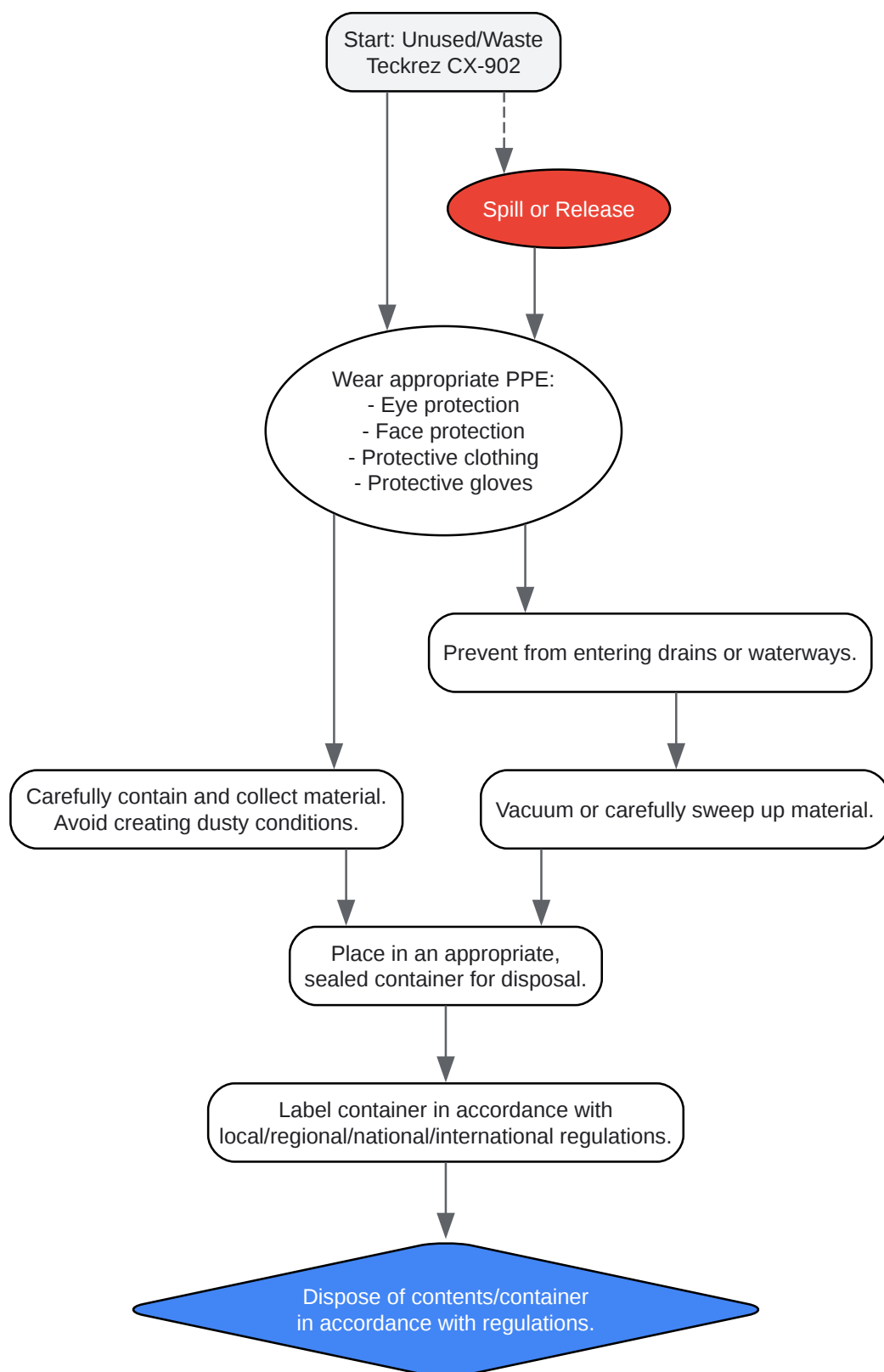
Teckrez CX-902 is a hydrocarbon resin used in adhesives, coatings, and other formulations.^[1] While generally presenting a low hazard at normal operating conditions, molten material can cause severe thermal burns, and dust generated from the solid material may be combustible.

^[1]

Safety and Hazard Data

Property	Value	Source
Physical State	Solid (Dark yellow)	[1]
Melting Point	96-103°C	[1]
Boiling Point	>260°C	[1]
Flash Point	>260°C	[1]
Density	1.07 g/cm ³	[1]
Solubility	Insoluble in water and alcohol	[1]
Primary Hazards	Molten material causes thermal burns; may form combustible dust concentrations in air.	[1]

Disposal Workflow for Teckrez CX-902



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Disposal workflow for Teckrez CX-902.

Reference Liquid IRM 902: Naphtha (Refined Oil)

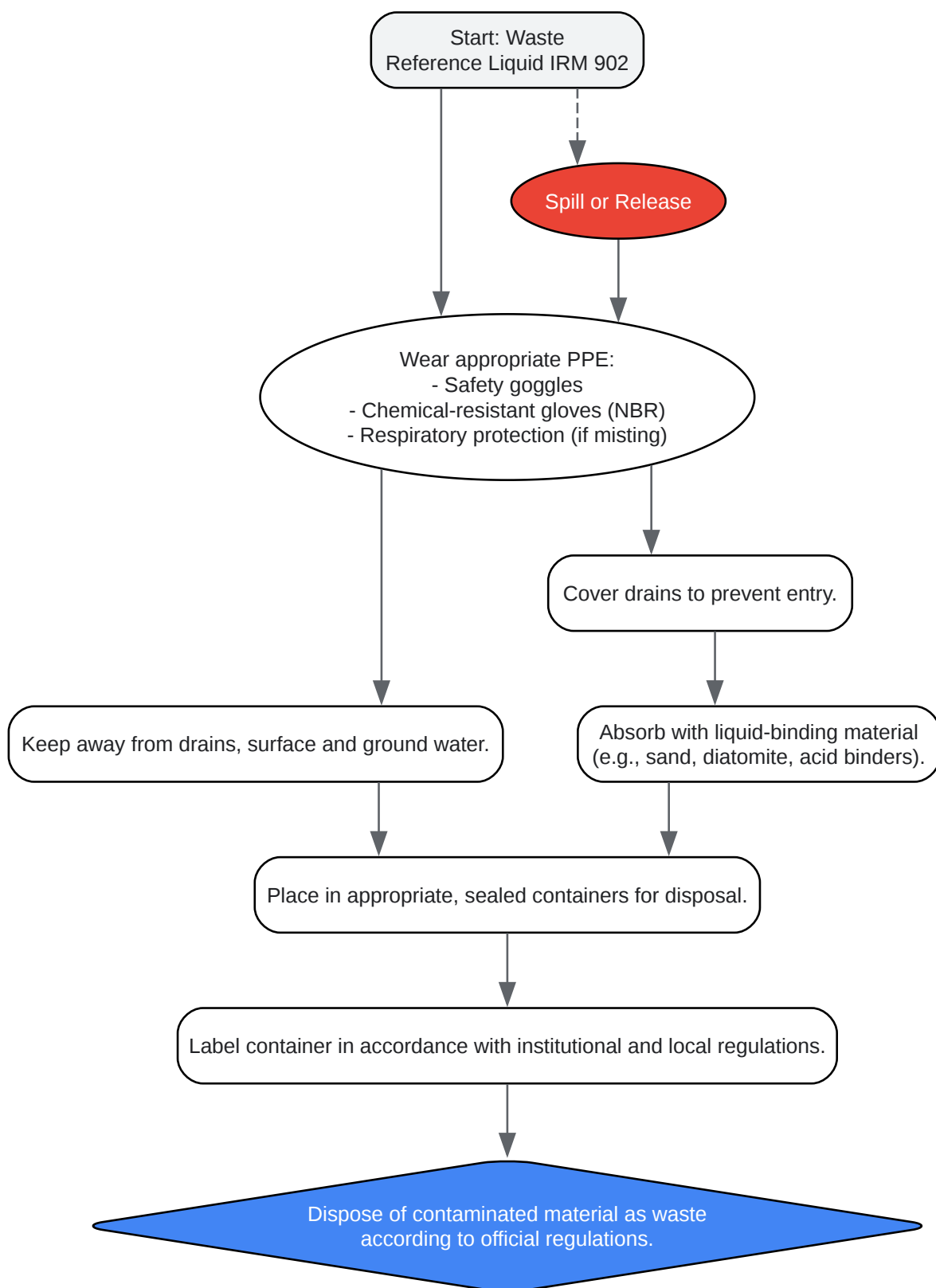
Reference Liquid IRM 902 is a form of naphtha used for laboratory and analytical purposes.^[2]

It is a combustible liquid, and appropriate precautions should be taken to avoid ignition.^[2]

Safety and Hazard Data

Property	Value	Source
Physical State	Liquid (Yellow)	^[2]
Boiling Point	>316°C	^[2]
Flammability	Combustible, but will not ignite readily	^[2]
Personal Protective Equipment	Safety goggles with side protection, suitable gloves (NBR, >0.3mm), respiratory protection for aerosol/mist.	^[2]

Disposal Workflow for Reference Liquid IRM 902



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Disposal workflow for Reference Liquid IRM 902.

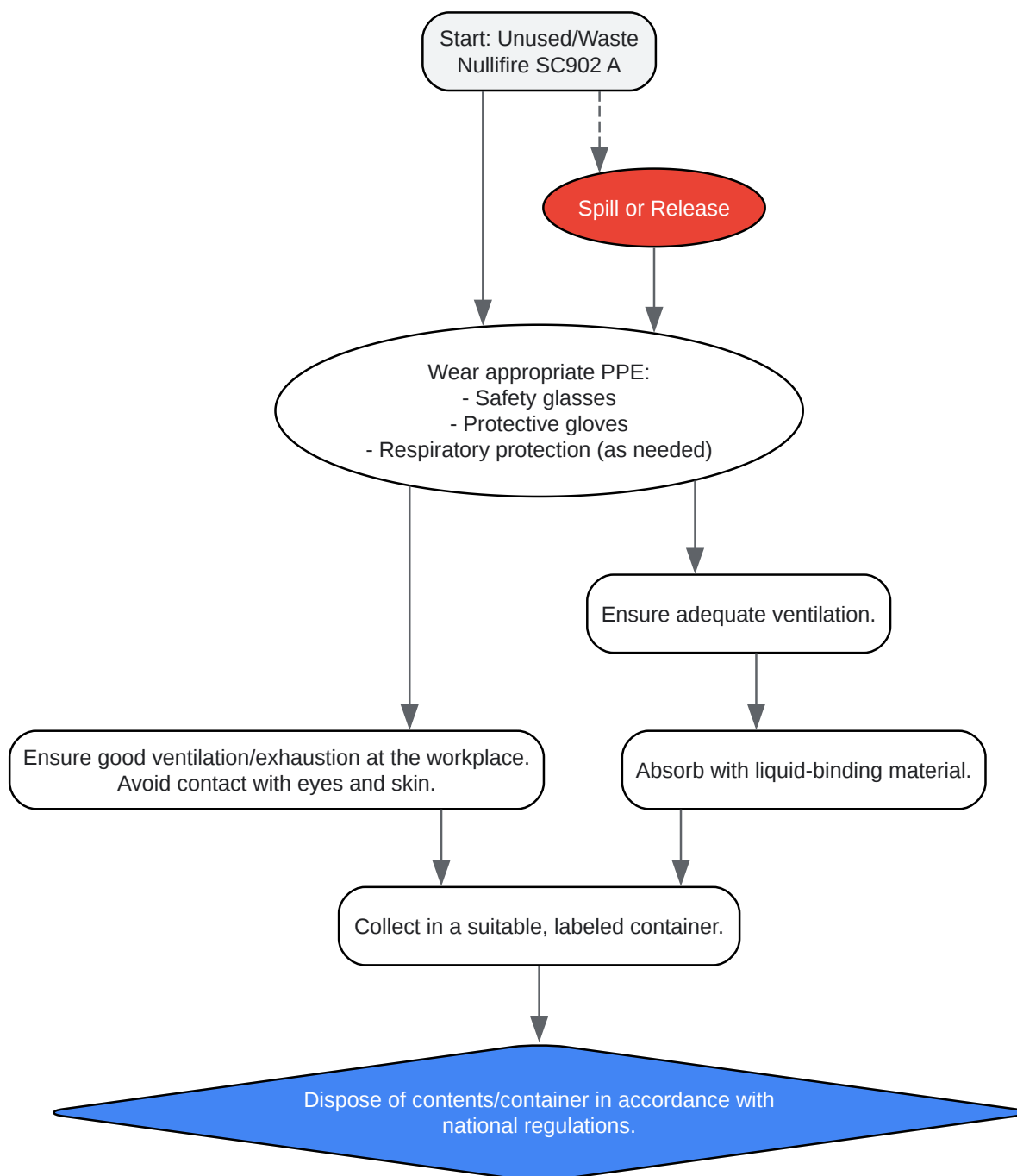
Nullifire SC902 A: Fire Protective Sealant

Nullifire SC902 A is a component of a fire-protective sealant system. It is a flammable liquid and vapor, and care must be taken to avoid ignition sources.[3]

Safety and Hazard Data

Property	Value	Source
Physical State	Liquid	[3]
Flammability	Flammable liquid and vapor. Formation of explosive air/vapor mixtures are possible.	[3]
Personal Protective Equipment	Good ventilation/exhaustion at the workplace. Respiratory protection for brief or low pollution exposure. Self-contained respiratory protective device for intensive or longer exposure.	[3]
First Aid (Inhalation)	Supply fresh air; consult a doctor in case of complaints.	[3]
First Aid (Skin Contact)	Immediately wash with water and soap and rinse thoroughly.	[3]

Disposal Workflow for Nullifire SC902 A



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Disposal workflow for Nullifire SC902 A.

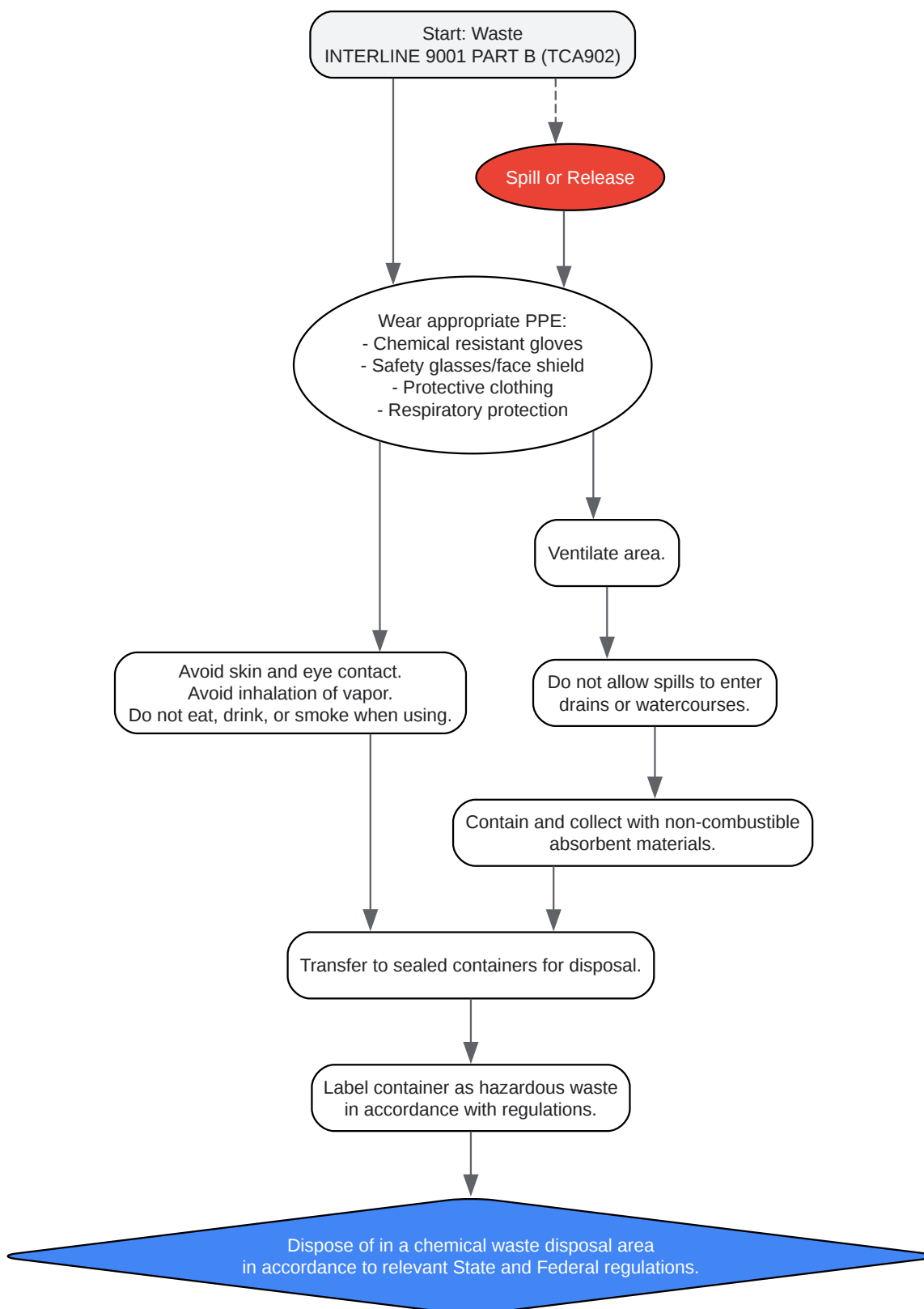
INTERLINE 9001 PART B (TCA902): Paint Component

INTERLINE 9001 PART B, with the product code TCA902, is a component used in paint.[4] It is classified as acutely toxic if swallowed, in contact with skin, or inhaled, and causes severe skin burns and eye damage.[4] This substance requires careful handling and disposal due to its significant health hazards.

Safety and Hazard Data

Property	Value	Source
Physical State	Liquid	[4]
Hazards	Harmful if swallowed. Toxic in contact with skin. Fatal if inhaled. Causes severe skin burns and eye damage. May cause an allergic skin reaction. Toxic to aquatic life with long-lasting effects.	[4]
Storage	Store in a cool, dry area, away from heat, sparks, and naked flames. Keep containers sealed when not in use.	[4]
Spill Response	Ventilate the area. Contain and collect spillage with non-combustible absorbent materials (e.g., sand, earth, vermiculite). Transfer to sealed containers for disposal. Do not allow into drains or watercourses.	[4]

Disposal Workflow for INTERLINE 9001 PART B (TCA902)



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Disposal workflow for INTERLINE 9001 PART B (TCA902).

General Disposal Principle: For all chemical waste, it is imperative to consult your institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations. Never dispose of chemical waste down the drain or in the regular trash unless explicitly permitted by safety guidelines for a specific, neutralized substance.

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